

Proper Disposal Procedures for Mezilamine (Mesalamine)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mezilamine

Cat. No.: B1676547

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **Mezilamine**, also known as Mesalamine or 5-aminosalicylic acid (5-ASA). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting, minimizing environmental impact.

Quantitative Data and Physical Properties

The following table summarizes key quantitative data for **Mezilamine** (Mesalamine).

Property	Value
Molecular Formula	C7H7NO3[1][2]
Molar Mass	153.14 g/mol [3][4]
Melting Point	275-280 °C (decomposes)[3]
Water Solubility	<0.1 g/100 mL at 21 °C[3]
Acute Oral Toxicity (LD50, Rat)	2,800 mg/kg

Health and Safety Hazards

Mezilamine is classified as an irritant and may cause the following health effects:

- Skin Irritation: Causes skin irritation.[5]

- Eye Irritation: Causes serious eye irritation.[5][6]
- Respiratory Irritation: May cause respiratory irritation.[5][6]
- Allergic Skin Reaction: May cause an allergic skin reaction.
- Harmful if Swallowed: Accidental ingestion may be harmful.[1][6]

Environmental Hazards: One of the inactive ingredients, Dibutyl Phthalate, is acutely toxic to aquatic organisms.[1] **Mezilamine** itself is considered harmful to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[3] Therefore, it is crucial to prevent the material from entering sewers, waterways, or public waters.[1]

Detailed Disposal Protocol

This protocol outlines the step-by-step procedure for the safe disposal of **Mezilamine** waste in a laboratory setting.

Personal Protective Equipment (PPE) Required:

- Wear protective gloves.
- Wear safety glasses with side shields or goggles.[7]
- Wear a lab coat.[7]
- Handle material under adequate ventilation, such as a chemical fume hood.[5][7]

Step-by-Step Disposal Procedure:

- Segregate Waste:
 - Do not mix **Mezilamine** waste with other chemical wastes.[1]
 - Collect all solid **Mezilamine** waste, including contaminated lab supplies (e.g., weighing paper, gloves, wipes), in a dedicated and clearly labeled waste container.
- Decontaminate Spills:

- In case of a spill, decontaminate the area thoroughly using a detergent and water solution.
[1]
- Collect all spill residue, including the absorbent materials used for cleanup, and place it in a separate, appropriate, and sealed container for disposal.[1]
- Prepare for Disposal:
 - For small quantities of unused **Mezilamine**, it is recommended to follow the general guidelines for pharmaceutical disposal if a chemical waste pickup service is not immediately available.
 - Take the **Mezilamine** out of its original packaging.
 - Mix the solid waste with an inert and undesirable substance such as kitty litter or used coffee grounds.[8][9][10][11][12] This makes the substance less appealing to prevent accidental ingestion and helps to solidify any remaining active chemical.
 - Place the mixture in a sealable plastic bag or another sealed container to prevent leakage.
[8][9][10][11][12]
- Final Disposal:
 - Dispose of the sealed container containing the **Mezilamine** mixture as hazardous waste through your institution's designated chemical waste disposal program.
 - Always adhere to all applicable international, national, state, and local regulations for chemical waste disposal.[1]
 - If your institution partners with a waste disposal plant, ensure the contents are properly labeled for incineration at an approved facility.[6]

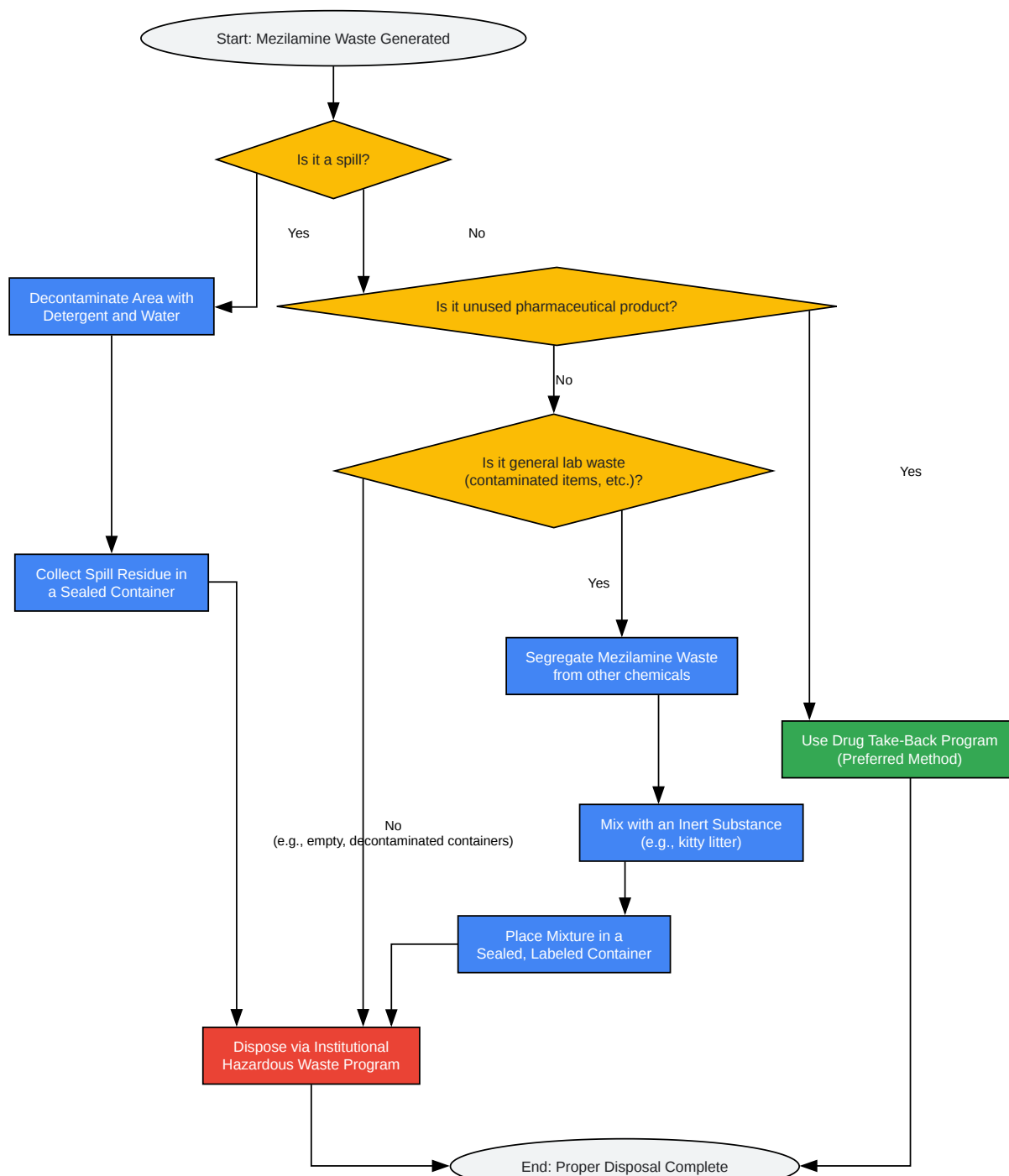
Important Considerations:

- Do Not Flush: Do not dispose of **Mezilamine** down the drain or in the toilet, unless specifically instructed to do so by your local regulations, which is highly unlikely for this compound due to its environmental hazards.[1][8][10]

- Drug Take-Back Programs: For unused pharmaceutical-grade **Mezilamine** in its original packaging, the preferred method of disposal is a drug take-back program.[8][9]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Mezilamine**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Mezilamine** in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. media.allergan.com [media.allergan.com]
- 2. Mesalamine (CAS 89-57-6) - Chemical & Physical Properties by Cheméo [chemео.com]
- 3. chembk.com [chembk.com]
- 4. Mesalamine | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 5. medkoo.com [medkoo.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. camberpharma.com [camberpharma.com]
- 8. Medicine: Proper Disposal [nationwidechildrens.org]
- 9. Medication disposal: How-to guide for different types [medicalnewstoday.com]
- 10. dea.gov [dea.gov]
- 11. mayoclinichealthsystem.org [mayoclinichealthsystem.org]
- 12. fda.gov [fda.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for Mesalamine (Mesalamine)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676547#mezilamine-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com